Technical Whitepaper: 1,4-Dibromoadamantane

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Compound of Interest	
Compound Name:	*1,4-Dibromoadamantane*
CAS No.:	*39646-72-5*
Cat. No.:	*B1587367*

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Stereochemistry, Differential Reactivity, and Synthetic Utility[1]

Part 1: Executive Summary & Structural Logic

1,4-Dibromoadamantane (CAS: 39646-72-5) represents a distinct and chemically significant deviation from the more common 1,3-dibromoadamantane.[1] While the 1,3-isomer possesses high symmetry (C2v) with both bromine atoms located at tertiary bridgehead positions, the 1,4-isomer introduces structural asymmetry.[1]

This molecule features one bromine atom at a tertiary bridgehead carbon (C1) and the second at a secondary bridge carbon (C4).[1] This "bridgehead-bridge" arrangement creates a unique geometric vector (~120° vs. the tetrahedral ~109° of 1,[1]3) and, crucially, introduces cis/trans stereoisomerism. For drug development professionals, this isomer offers a scaffold with differential reactivity—allowing for the sequential functionalization of the adamantane cage, a critical advantage in designing heterobifunctional linkers (PROTACs, MOFs, and pharmacophores).[1]

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Part 2: Chemical Identity & Stereochemical Analysis[1][2][3]

The adamantane cage consists of four tertiary carbons (positions 1, 3, 5,[1] 7) and six secondary carbons (positions 2, 4, 6, 8, 9, 10).[1][2]

- C1 Position (Tertiary): The C-Br bond is aligned with the cage's axis.[1] It is thermodynamically stable but kinetically labile under

  conditions due to the stability of the tertiary adamantyl carbocation.[1]

- C4 Position (Secondary): The C-Br bond is sterically crowded.[1] Unlike the tertiary positions, the secondary carbons in adamantane are less prone to direct radical halogenation.[1]

Isomerism: The Critical Variable

Because C4 is a secondary carbon within a rigid cage, the relationship between the substituent at C1 and C4 defines two diastereomers:[1]

- Cis (Z): The bromine at C4 is spatially closer to the bromine at C1 (syn-clinal).[1]

- Trans (E): The bromine at C4 is spatially distant (anti-clinal).[1]

This stereochemistry impacts physical properties (melting point, solubility) and biological recognition.[1]

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Property	1,4-Dibromoadamantane	1,3-Dibromoadamantane (Comparator)
CAS Number	39646-72-5	876-53-9
Molecular Weight	294.03 g/mol	294.03 g/mol
Symmetry	(Plane of symmetry)	
Carbon Types	(C1) and (C4)	Both (C1, C3)
Reactivity Mode	Differential (Sequential)	Equivalent (Simultaneous)

Part 3: Reactivity Profile & Mechanism

The core value of **1,4-dibromoadamantane** lies in its differential reactivity.[1]

1. Nucleophilic Substitution (Hydrolysis/Solvolysis)

- Site C1 (Tertiary): Reacts readily via an

  mechanism. The rigid cage prevents backside attack (

  ), but the tertiary carbocation is stabilized by hyperconjugation from the cage C-C bonds (Brendt's rule applies but is overcome by orbital overlap).[1]

- Site C4 (Secondary): Significantly less reactive toward solvolysis.[1] The secondary carbocation is less stable, and steric hindrance from the cage hydrogens (C2, C6, C10) retards nucleophilic approach.[1]

Implication: One can selectively hydrolyze the C1-Br to an alcohol (1-hydroxy-4-bromoadamantane) while leaving the C4-Br intact for later cross-coupling.[1]

2. Radical Halogenation Selectivity

Direct bromination of adamantane favors tertiary positions (1, 3, 5, 7).[1] The formation of **1,4-dibromoadamantane** is thermodynamically disfavored compared to 1,3-dibromo.[1]

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Consequently, 1,4-derivatives are often synthesized via oxidative rearrangement or from adamantanone precursors rather than direct elemental bromination.[1]

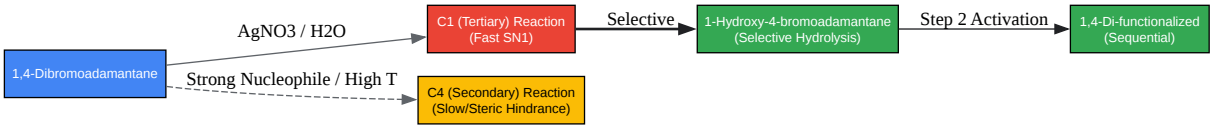


Figure 1: Differential Reactivity Pathways of 1,4-Dibromoadamantane

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Part 4: Experimental Protocols

Protocol A: Differentiation of Isomers via NMR

Because **1,4-dibromoadamantane** is often isolated as a mixture of cis and trans isomers, characterization is critical before biological testing.[1]

Equipment: 400 MHz (or higher) NMR Spectrometer. Solvent:

or

(Benzene-

often provides better shift separation for adamantane cage protons).[1]

- Prepare Sample: Dissolve 10 mg of the crude **1,4-dibromoadamantane** in 0.6 mL of solvent.
- Acquisition:
  - 1H NMR: Focus on the

    4.0–4.5 ppm region.[1] The methine proton at C4 (

    -Br) will split differently depending on the isomer.

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- 13C NMR: Look for the symmetry break. Unlike 1,3-dibromo (which shows simplified peaks due to symmetry), 1,4-dibromo will show distinct signals for C2/C10 vs C6/C8.[1]

- Interpretation:
  - Cis-isomer: The C4 proton is typically deshielded differently due to the 1,3-diaxial-like interaction with the C1-Br.[1]
  - Trans-isomer: The C4 proton experiences a different magnetic environment.[1]

Protocol B: Selective Hydrolysis (Theoretical Workflow)

Objective: Convert C1-Br to C1-OH while retaining C4-Br.

- Reagents: **1,4-Dibromoadamantane** (1.0 eq), Silver Nitrate (

  , 1.1 eq), Aqueous Acetone (50:50 v/v).
- Setup: Round-bottom flask with reflux condenser, shielded from light (aluminum foil).
- Procedure:
  - Dissolve substrate in acetone.[1]
  - Add aqueous

    dropwise at room temperature.[1]
  - Heat to mild reflux (

) for 2–4 hours. Note: Monitor by TLC. C1 hydrolyzes significantly faster.[1]
  - The precipitation of AgBr confirms the reaction.[1]
- Workup:
  - Filter off AgBr precipitate.[1]
  - Evaporate acetone.[1]

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- Extract aqueous layer with Dichloromethane (DCM).[1]
- Dry over

  and concentrate.

- Purification: Silica gel chromatography (Hexane:EtOAc gradient) to separate the mono-alcohol from unreacted starting material or diol byproducts.

Part 5: Applications in Drug Discovery

The 1,4-adamantane scaffold is increasingly relevant in "Fragment-Based Drug Design" (FBDD).[1]

- Geometric Linkers: Unlike the linear 1,4-phenylene or the bent 1,3-adamantane, the 1,4-adamantane linkage provides a rigid, non-aromatic spacer with specific vector angles that can optimize the fit of bifunctional drugs into protein pockets (e.g., viral M2 channels or NMDA receptors).[1]
- Lipophilicity Modulation: Introducing the adamantane cage increases

  , improving blood-brain barrier (BBB) permeability.[1] The 1,4-substitution allows the attachment of a polar "warhead" at C1 and a solubilizing tail at C4.[1]

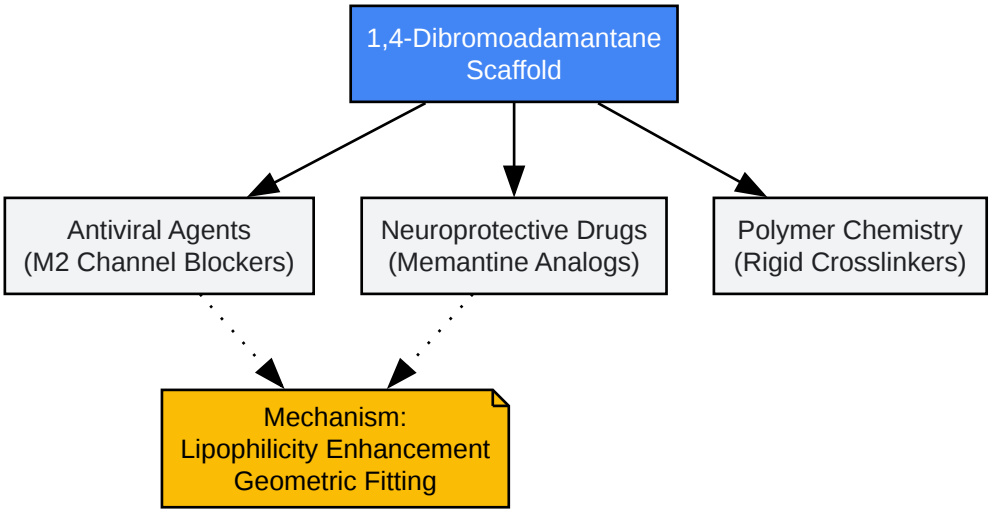


Figure 2: Application Spectrum of 1,4-Adamantane Derivatives

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Part 6: References

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